

Application of 2-Chloro-3,4-dimethoxypyridine hydrochloride in agrochemical synthesis

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Compound of Interest

Compound Name: 2-Chloro-3,4-dimethoxypyridine hydrochloride

Cat. No.: B024956

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Introduction

2-Chloro-3,4-dimethoxypyridine hydrochloride is a versatile heterocyclic intermediate with significant applications in the synthesis of complex organic molecules. While its use is noted in the agrochemical sector for the preparation of herbicides and insecticides, detailed experimental protocols and quantitative data for these specific applications are not extensively documented in publicly available scientific literature. However, its role as a key building block is well-established and elaborately detailed in the pharmaceutical industry, particularly in the synthesis of the proton pump inhibitor, Pantoprazole.

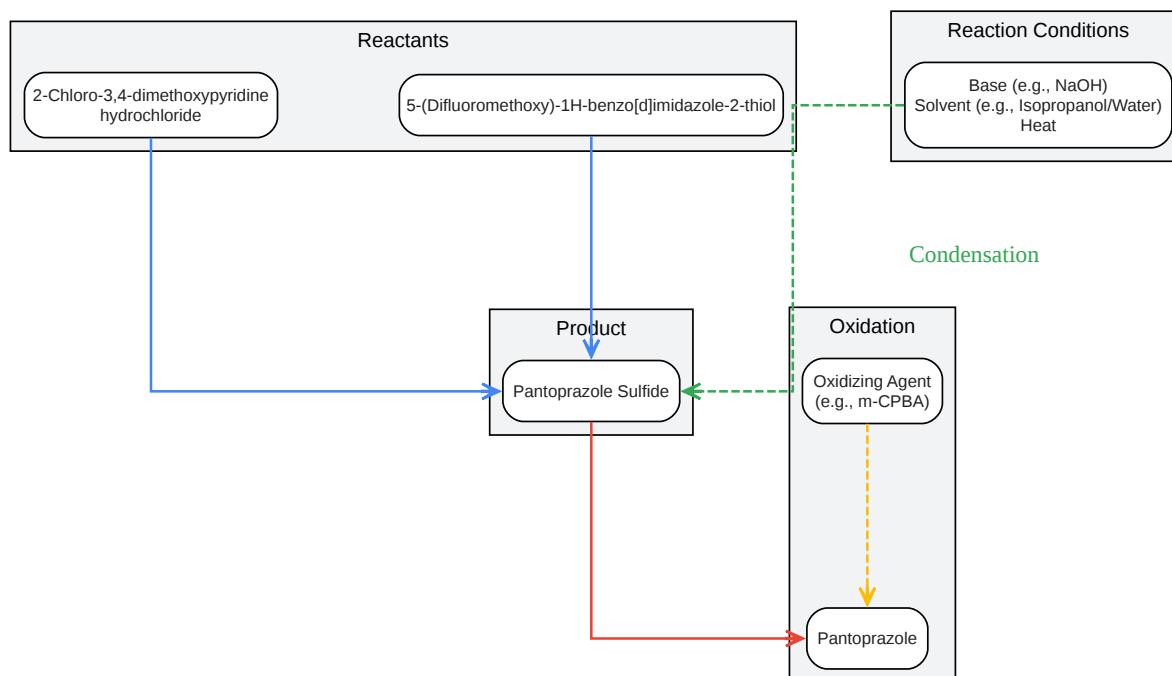
This document provides a detailed overview of the application of **2-Chloro-3,4-dimethoxypyridine hydrochloride**, using its well-documented role in the synthesis of Pantoprazole as a prime example to illustrate its chemical reactivity and utility. This information is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

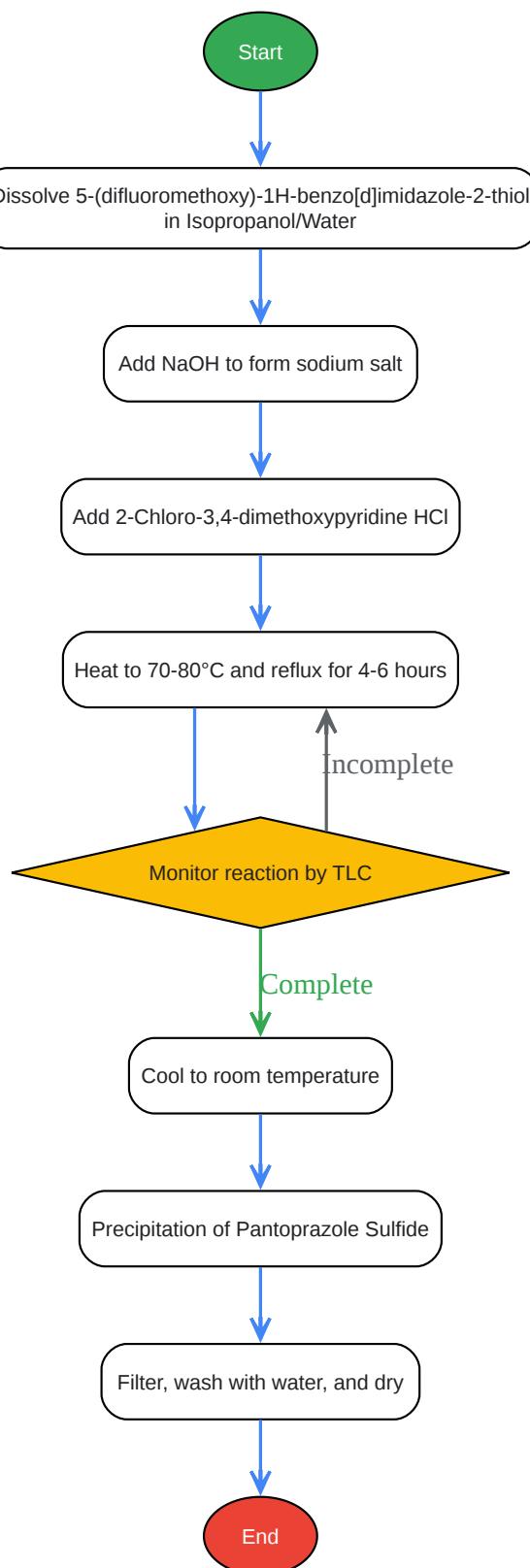
Illustrative Application: Synthesis of Pantoprazole

Pantoprazole is a widely used medication for the treatment of acid-related stomach and esophageal problems. The synthesis of Pantoprazole represents a key application of **2-Chloro-3,4-dimethoxypyridine hydrochloride**, showcasing a nucleophilic substitution reaction where the chlorine atom is displaced by a thiol group.

Reaction Scheme:

The synthesis involves the condensation of **2-Chloro-3,4-dimethoxypyridine hydrochloride** with 5-(difluoromethoxy)-1H-benzo[d]imidazole-2-thiol.



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